

N-Nitroso Impurities in Muscle Relaxants: An In-depth Technical Guide

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Compound of Interest

Compound Name: *N-Nitroso Tizanidine*

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Executive Summary

The discovery of N-Nitroso impurities in various pharmaceutical products has been a significant concern for regulatory bodies and the pharmaceutical industry since 2018. These compounds are classified as probable human carcinogens, necessitating stringent control over their presence in drug substances and products. While much of the initial focus was on drug classes such as angiotensin II receptor blockers (sartans), ranitidine, and metformin, the potential for N-Nitroso impurity formation exists in any drug product containing vulnerable amine functional groups and exposure to nitrosating agents. This technical guide provides a comprehensive overview of the discovery of N-Nitroso impurities specifically within the class of muscle relaxants, with a detailed focus on succinylcholine. It includes information on the identified impurities, their formation pathways, and a review of analytical methodologies for their detection and quantification.

Introduction to N-Nitroso Impurities

N-Nitrosamines are organic compounds characterized by a nitroso group ($-N=O$) bonded to an amine. Their formation is typically the result of a reaction between a secondary or tertiary

amine and a nitrosating agent, such as nitrous acid, which can be formed from nitrites under acidic conditions.[1][2] The sources of these precursors in the pharmaceutical manufacturing process are varied and can include raw materials, solvents, degradation of the active pharmaceutical ingredient (API) or excipients, and even packaging materials.[3][4] Due to their genotoxic potential, regulatory agencies like the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA) have established strict acceptable intake (AI) limits for several common N-Nitroso impurities, such as N-nitrosodimethylamine (NDMA) and N-nitrosodiethylamine (NDEA).[5][6]

Discovery of N-Nitroso Impurities in Muscle Relaxants: The Case of Succinylcholine

While the issue of N-Nitroso impurities has been widespread across different therapeutic areas, specific information regarding their presence in muscle relaxants has been less prominent in initial regulatory actions. However, the chemical structures of many muscle relaxants, particularly those with quaternary ammonium groups, warrant a thorough risk assessment for the potential formation of N-Nitroso impurities.

Recent findings have identified specific N-Nitroso impurities associated with the depolarizing neuromuscular blocking agent, succinylcholine. These impurities are available as reference standards, indicating their importance for analytical testing and quality control in the pharmaceutical industry.

The identified N-Nitroso impurities in succinylcholine are:

- N-Nitroso Succinylcholine Impurity 1: bis(2-(methyl(nitroso)amino)ethyl) succinate[7]
- N-Nitroso Succinylcholine Impurity 2: 4-(2-(methyl(nitroso)amino)ethoxy)-4-oxobutanoic acid[8]

Quantitative Data

At present, publicly available quantitative data on the levels of these specific N-Nitroso impurities in commercial succinylcholine products is limited. The acceptable intake (AI) limits for these specific nitrosamine drug substance-related impurities (NDSRIs) have not been explicitly defined by major regulatory agencies in their publicly available guidance documents.

However, general guidance on setting limits for NDSRIs based on a carcinogenic potency categorization approach is available and would be applicable.[\[9\]](#)[\[10\]](#)

Table 1: Identified N-Nitroso Impurities in Succinylcholine

Impurity Name	Chemical Name	Molecular Formula
N-Nitroso Succinylcholine Impurity 1	bis(2-(methyl(nitroso)amino)ethyl) succinate	C ₁₀ H ₁₈ N ₄ O ₆
N-Nitroso Succinylcholine Impurity 2	4-(2-(methyl(nitroso)amino)ethoxy)-4-oxobutanoic acid	C ₇ H ₁₂ N ₂ O ₅

Experimental Protocols for Detection and Quantification

The detection and quantification of N-Nitroso impurities at trace levels require highly sensitive and specific analytical techniques. The most commonly employed methods are based on chromatography coupled with mass spectrometry.

General Analytical Approaches

Liquid Chromatography-Mass Spectrometry (LC-MS): This is a versatile and widely used technique for the analysis of a broad range of N-Nitroso impurities, including those that are less volatile or thermally labile.[\[1\]](#)[\[11\]](#) High-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) is used to separate the impurities from the drug substance and other matrix components, followed by detection using a mass spectrometer, often a tandem mass spectrometer (MS/MS) for enhanced selectivity and sensitivity.[\[1\]](#)[\[12\]](#)[\[13\]](#)

Gas Chromatography-Mass Spectrometry (GC-MS): This technique is particularly suitable for the analysis of volatile N-Nitroso impurities.[\[1\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#) Sample introduction can be performed via direct liquid injection or headspace analysis. Similar to LC-MS, the use of a tandem mass spectrometer (MS/MS) is common to achieve the low detection limits required.[\[18\]](#)

Sample Preparation

A critical aspect of N-Nitroso impurity analysis is sample preparation, which aims to extract the analytes of interest from the drug product matrix and concentrate them for analysis. Common sample preparation techniques include:

- Dilution: The simplest approach, where the sample is dissolved in a suitable solvent.
- Extraction: Liquid-liquid extraction (LLE) or solid-phase extraction (SPE) may be used to isolate and concentrate the nitrosamines.
- Filtration: Removal of particulate matter that could interfere with the analysis.

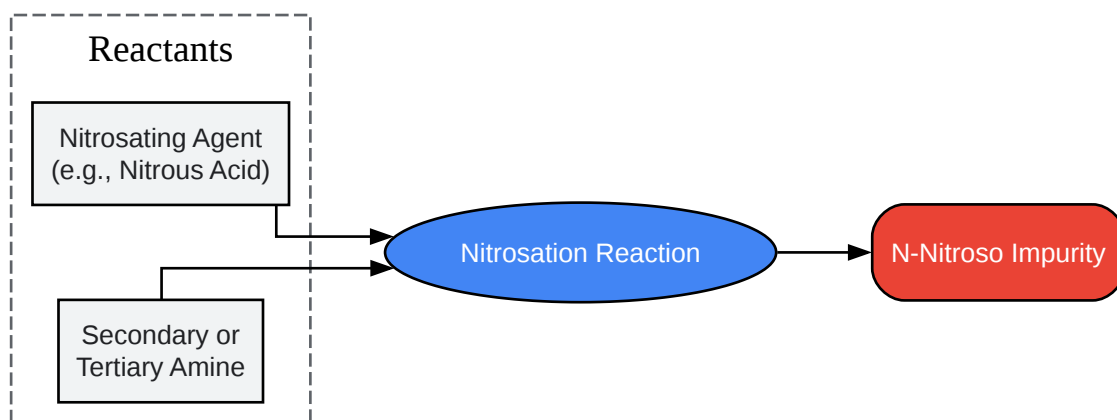
A generic sample preparation procedure for LC-MS/MS analysis of a drug substance is as follows:

- Weigh approximately 80 mg of the drug substance into a 2 mL lidded centrifuge tube.
- Add 1188 μL of diluent (e.g., 1% formic acid in water) and 12 μL of an internal standard solution.
- Vortex the sample for a specified time (e.g., 20 minutes).
- Centrifuge the sample at high speed (e.g., 10,000 rpm) for 10 minutes.
- Filter the supernatant into a vial using a suitable filter (e.g., 0.45- μm PTFE).

Visualization of Key Processes

General Formation Pathway of N-Nitroso Impurities

The formation of N-Nitroso impurities is a chemical reaction between an amine and a nitrosating agent. The following diagram illustrates this general pathway.

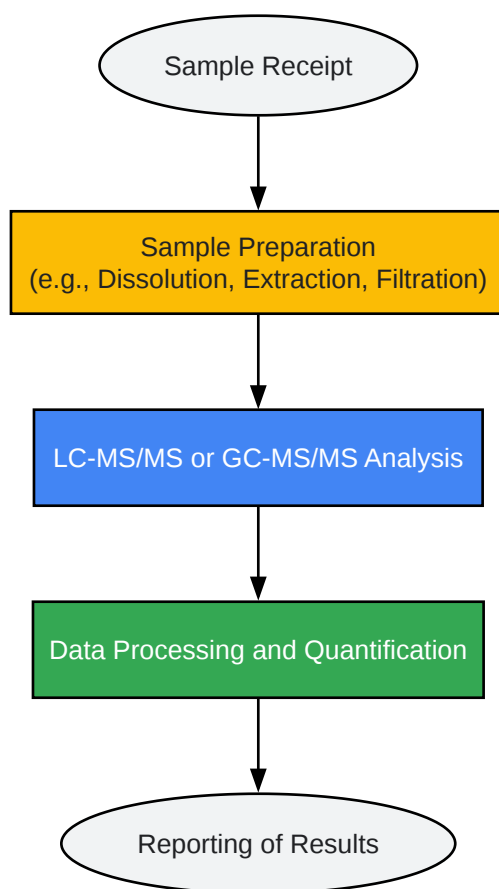


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Caption: General pathway for the formation of N-Nitroso impurities.

Experimental Workflow for N-Nitroso Impurity Analysis

The following diagram outlines a typical workflow for the analysis of N-Nitroso impurities in a pharmaceutical product.



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Caption: A typical experimental workflow for N-Nitroso impurity analysis.

Risk Assessment and Mitigation Strategies

A thorough risk assessment is crucial to identify and control the potential for N-Nitroso impurity formation.[4][19][20] This involves a comprehensive review of the manufacturing process of both the drug substance and the drug product.

Key Risk Factors

- Presence of secondary, tertiary, or quaternary amines: These can be present in the API, starting materials, intermediates, reagents, or degradation products.[2][4]
- Presence of nitrosating agents: Nitrite and nitrate impurities can be found in raw materials, excipients, and water.[4]

- Process conditions: Acidic conditions, elevated temperatures, and the use of certain solvents can promote the formation of N-Nitroso impurities.[4]
- Stability: Degradation of the drug substance or excipients over the shelf-life of the product can lead to the formation of amine precursors.[3][21][22][23][24][25][26][27][28]

Mitigation Strategies

- Process Optimization: Modifying the manufacturing process to avoid conditions that favor nitrosation.
- Raw Material Control: Sourcing high-purity raw materials and excipients with low nitrite content.
- Formulation Changes: The addition of antioxidants or pH modifiers to the formulation to inhibit the formation of N-Nitroso impurities.
- Packaging Selection: Using packaging materials that do not leach nitrosating agents or amines.

Conclusion

The identification of N-Nitroso impurities in the muscle relaxant succinylcholine underscores the importance of a comprehensive risk assessment for all pharmaceutical products, regardless of their therapeutic class. While the current focus is on succinylcholine, the potential for N-Nitroso impurity formation in other muscle relaxants with susceptible chemical structures cannot be overlooked. Continued vigilance, robust analytical testing, and a thorough understanding of the formation pathways are essential to ensure the safety and quality of these critical medicines. This technical guide serves as a foundational resource for professionals in the pharmaceutical industry to navigate the complexities of N-Nitroso impurity analysis and control in muscle relaxants. Further research is needed to establish specific quantitative data and validated analytical methods for the identified impurities in succinylcholine and to investigate the potential for such impurities in other neuromuscular blocking agents.

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